

Comparative Guide: Vat Black 16 vs. Violanthrone Analogues

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Compound of Interest

Compound Name: Vat Black 16

CAS No.: 1328-19-4

Cat. No.: B074306

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Executive Summary

This guide provides a rigorous technical comparison between **Vat Black 16** (C.I. 59855) and its primary violanthrone-based analogues: Vat Blue 20 (Violanthrone) and Vat Green 1 (Jade Green).[1][2] While historically categorized as textile dyes, these polycyclic aromatic hydrocarbons (PAHs) are increasingly relevant in organic electronics (OFETs), photodynamic therapy (PDT) models, and supramolecular assembly assays due to their extended

-conjugated systems.[1][2]

Key Findings:

- **Vat Black 16** offers the broadest absorption spectrum (pan-chromatic) due to amino/hydroxylamine-induced energetic disorder, making it a superior candidate for broad-spectrum photothermal applications compared to the narrow-band Vat Blue 20.[1][2]
- Vat Green 1 (16,17-dimethoxyviolanthrone) exhibits a sterically induced "twist" in its core, significantly altering its solubility and aggregation kinetics, serving as a critical control for planar stacking experiments.[1][2]

- Redox Stability: All three exhibit reversible redox behavior (leuco forms), but **Vat Black 16** requires tighter pH control during reduction to prevent over-reduction degradation.[1][2]

Molecular Architecture & Electronic Properties[1][2] [3][4][5]

The performance differences among these dyes stem directly from modifications to the dibenzanthrone (violanthrone) core.[2] Understanding these structural perturbations is essential for predicting their behavior in both materials science and biological assays.[2]

Structural Comparison

Product	C.I. Name	CAS No.	Functionalization (Core: Violanthrone)	Electronic Effect
Vat Black 16	C.I. 59855	1328-19-4	Aminated/Hydroxylamine Derivative (often chlorinated)	Bathochromic Broadening: Introduces mid-gap states, broadening absorption into the NIR. ^{[1][2]} Disrupts perfect crystallinity. ^{[1][2]}
Vat Blue 20	C.I. 59800	116-71-2	Unsubstituted (Parent Core)	Planar Stacking: High - overlap; strong fluorescence in dilute solution; narrow absorption band. ^{[1][2]}
Vat Green 1	C.I. 59825	128-58-5	16,17-Dimethoxy	Steric Twist: Methoxy groups force the aromatic plane to twist, reducing aggregation and shifting absorption to ~630 nm (Green). ^{[1][2]}

Mechanistic Insight: The Role of Substituents

The violanthrone core is a p-type semiconductor.

- In Vat Blue 20, the planar structure favors strong face-to-face (
 -
) stacking, leading to high charge carrier mobility but low solubility.[1][2]
- In **Vat Black 16**, the introduction of nitrogenous groups (amine/hydroxylamine) creates a "push-pull" electronic system.[1][2] This lowers the HOMO-LUMO gap significantly, allowing for the absorption of lower-energy photons (red/NIR), which manifests visually as black.[1][2]

Comparative Spectroscopic Analysis

For researchers using these molecules as probes or photo-active agents, the absorption profile is the critical selection metric.[1][2]

UV-Vis-NIR Absorption Profiles (Solid State vs. Solution)

Metric	Vat Black 16	Vat Blue 20 (Violanthrone)	Vat Green 1
(Solution)	Broad (400–750 nm)	~590–610 nm (Sharp)	~630–640 nm
Appearance	Black / Dark Grey	Deep Blue / Purple	Brilliant Green
Fluorescence	Negligible (Quenched)	High (Red emission)	Moderate
Aggregation	Amorphous aggregates	H-aggregates (Blue shift)	J-aggregates potential

“

*Critical Note for Assay Development: If you are designing a fluorescence-based assay, avoid **Vat Black 16**. [1][2] Its broad absorption and non-radiative decay pathways make it an excellent quencher but a poor emitter. [2] Use Vat Blue 20 for emission studies. [1][2]*

Redox Behavior & Solubilization (The "Vatting" Protocol)[1][2]

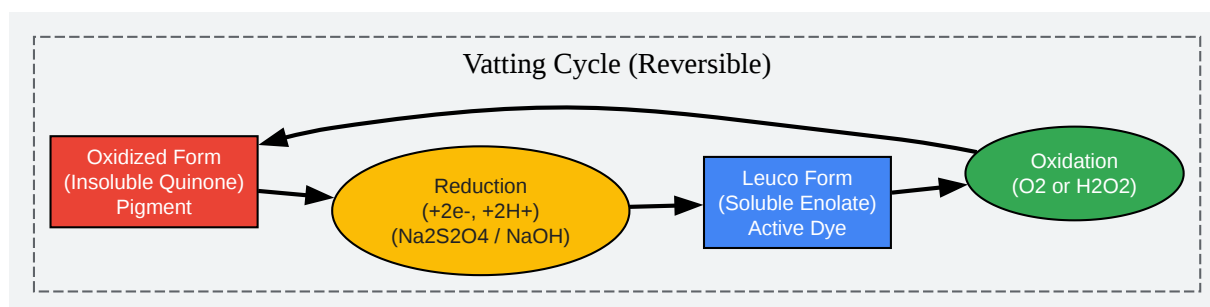
These dyes are naturally insoluble in aqueous media.[1][2][3] To use them in biological assays or thin-film deposition, they must be reduced to their Leuco (hydroquinone) forms.[1][2] This process is reversible and pH-dependent.[1][2]

The Redox Mechanism

The quinone carbonyls (

) at positions 5 and 10 are reduced to hydroxyl groups (

), which are then deprotonated in alkali to form the soluble enolate anion.[2]



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Figure 1: The reversible redox cycle ("Vatting") required to solubilize violanthrone derivatives.
[1][4][5][6][7]

Experimental Protocols

Protocol A: Preparation of Analytical Standards (Solubilization)

Objective: Create a stable, soluble stock solution for UV-Vis or cell-labeling studies.[1][2]

Reagents:

- Target Dye (Black 16, Blue 20, or Green 1)[1][2]
- Sodium Dithionite (
) - Freshly opened[1][2]
- Sodium Hydroxide (
) - 1.0 M[1][2]
- Distilled Water (degassed)[1][2]

Step-by-Step:

- Dispersion: Weigh 10 mg of dye into a 50 mL beaker. Add 2 mL of ethanol to wet the powder (helps dispersion).[2]
- Alkalization: Add 10 mL of 1.0 M NaOH.
- Reduction: Add 200 mg of Sodium Dithionite.
- Incubation: Heat gently to 50°C for 15 minutes under agitation.
 - Observation (Black 16): Solution turns Dark Blue (Leuco form).[1][2]
 - Observation (Blue 20): Solution turns Red-Violet (Leuco form).[1][2]
 - Observation (Green 1): Solution turns Blue (Leuco form).[1][2]
- Filtration: Filter through a 0.45
PTFE membrane (anaerobic conditions preferred) to remove unreduced aggregates.[1][2]

Validation: The solution should be clear, not turbid. Upon exposure to air (drop on filter paper), the original color (Black, Blue, or Green) should regenerate within 30 seconds.[1][2]

Protocol B: Cyclic Voltammetry (CV) Characterization

Objective: Determine HOMO/LUMO levels for organic electronic applications.

- Electrolyte: 0.1 M Tetrabutylammonium hexafluorophosphate () in Dichloromethane (DCM).
- Working Electrode: Glassy Carbon.[1][2]
- Reference: Ag/AgCl.[1][2]
- Scan Rate: 100 mV/s.
- Note: **Vat Black 16** often shows quasi-reversible waves due to the complexity of its amino-substitution, whereas Vat Blue 20 shows sharp, reversible reduction peaks (formation of radical anion and dianion).[1][2]

Applications Beyond Textiles[1][2][9][10]

Organic Electronics (OFETs & OPVs)

- Vat Blue 20 is the standard p-type semiconductor candidate due to its high crystallinity.[1][2]
- **Vat Black 16** is being explored as a charge-generation layer in organic photovoltaics (OPVs) because its broad absorption matches the solar spectrum better than the narrow-band Blue 20.[1][2]

Biological & Supramolecular Chemistry[1][2][11]

- Amyloid Probes: The planar hydrophobic core of Vat Blue 20 allows it to intercalate into -sheet rich amyloid fibrils, similar to Thioflavin T but with red-shifted emission.[1][2]
- Vat Green 1 serves as a negative control in these assays; its twisted "propeller" shape prevents it from intercalating effectively into planar biological structures.[1][2]

References

- Colour Index International.C.I.[1][2] **Vat Black 16** (59855) & C.I.[1][2][7] **Vat Blue 20** (59800). [1][2] Society of Dyers and Colourists.[2]
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 31410 (Vat Green 1).[1][2][Link][1][2]

- Liu, B., et al. (2010). A novel NIR violanthrone derivative with high electron-deficiency.[1][2] Frontiers of Chemistry in China.[2] (Discusses dicyanomethylene derivatives of violanthrone for NIR applications). [[Link](#)]
- World Dye Variety. **Vat Black 16** Properties and Applications.[1][2][[Link](#)][1][2]
- Morin, J.F. (2017). Recent Advances in Vat Dyes Chemistry for Organic Electronics.[1][2] ResearchGate.[1][2] (Review of violanthrone derivatives as semiconductors). [[Link](#)]

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Sources

- 1. C.I. Vat Green 1 | C₃₆H₂₀O₄ | CID 31410 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. hzreward.com [hzreward.com]
- 4. researchgate.net [researchgate.net]
- 5. The charge transport properties of dicyanomethylene-functionalised violanthrone derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 6. worlddyevariety.com [worlddyevariety.com]
- 7. echemi.com [echemi.com]
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